

# Triphenyl trithiophosphite molecular weight and formula

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## Compound of Interest

Compound Name: *Triphenyl trithiophosphite*

Cat. No.: B094957

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## In-depth Technical Guide on Triphenyl Trithiophosphite

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **Triphenyl Trithiophosphite**, a compound of interest in various chemical research and development applications.

## Core Compound Data

Below is a summary of the fundamental quantitative data for **Triphenyl Trithiophosphite**.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>15</sub> PS <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	358.48 g/mol	<a href="#">[2]</a>
Exact Mass	358.00735100	<a href="#">[1]</a>
CAS Number	1095-04-1	<a href="#">[1]</a>

Description: **Triphenyl trithiophosphite** is an organophosphorus compound. Detailed experimental protocols and signaling pathway diagrams are not applicable for the presentation of this basic chemical information. For specific applications and experimental design,

researchers should consult peer-reviewed literature and established methodologies relevant to their field of inquiry.

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## References

- 1. Triphenyl trithiophosphite | lookchem [lookchem.com]
- 2. triphenyl trithiophosphite | 1095-04-1 [chemicalbook.com]
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